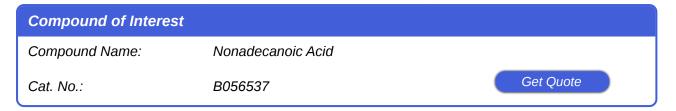


A Comprehensive Technical Guide to the Physicochemical Properties of Nonadecanoic Acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nonadecanoic acid, also known as nonadecylic acid, is a saturated fatty acid with a 19-carbon chain.[1] Its chemical formula is CH₃(CH₂)₁₇COOH. While less common in nature than even-numbered chain fatty acids, nonadecanoic acid is found in various plant oils, animal fats, and microbial sources.[1][2] This document provides an in-depth overview of the core physicochemical properties of nonadecanoic acid, outlines a standard experimental protocol for its analysis, and presents a visual workflow for this procedure. This technical guide is intended to serve as a valuable resource for professionals in research, science, and drug development who are working with or interested in this long-chain fatty acid.

Physicochemical Properties of Nonadecanoic Acid

The physical and chemical characteristics of **nonadecanoic acid** are crucial for its handling, application, and analysis. These properties are summarized in the tables below.

General and Physical Properties



| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C19H38O2 | [1][3] |
| Molecular Weight | 298.5 g/mol | [1][3][4] |
| Appearance | White crystalline flakes or powder | [1][5] |
| Melting Point | 68-70 °C | [1][4][6] |
| Boiling Point | 297 °C at 100 mmHg; ~300 °C at 760 mmHg | [1][4][5] |
| Density | 0.886 ± 0.06 g/cm ³ (Predicted) | [1][4] |
| Physical State | Solid at room temperature | [5] |

Solubility and Partitioning

| Property | Value | Source(s) |
|--------------------------------|---|-----------|
| Solubility in Water | Insoluble | [1] |
| Solubility in Organic Solvents | Slightly soluble in chloroform and methanol | [1][4] |
| LogP (Octanol-Water) | 8.339 (Estimated) | [1] |

Acidity

| Property | Value | Source(s) |
|----------|-------------------------|-----------|
| рКа | 4.78 ± 0.10 (Predicted) | [1] |

Experimental Protocol: Quantification of Nonadecanoic Acid by Gas Chromatography-Mass Spectrometry (GC-MS)

The accurate quantification of **nonadecanoic acid** in various matrices is essential for research and development. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical



technique for this purpose. However, due to the low volatility of long-chain fatty acids, a derivatization step is necessary to convert **nonadecanoic acid** into a more volatile form, typically a fatty acid methyl ester (FAME).[7][8]

This protocol outlines a general yet detailed methodology for the analysis of **nonadecanoic** acid.

Materials and Reagents

- Nonadecanoic acid standard (≥99.5% purity)
- Internal Standard (e.g., Heptadecanoic acid)
- Methanol (anhydrous, ≥99.8%)
- Chloroform
- Hexane (GC grade)
- Derivatization agent: 14% Boron trifluoride (BF₃) in methanol or 2% H₂SO₄ in methanol
- Saturated sodium chloride solution
- Anhydrous sodium sulfate
- Glassware: screw-capped test tubes, pipettes, autosampler vials

Sample Preparation and Lipid Extraction (Folch Method)

This procedure is suitable for biological samples such as plasma, tissues, or cell cultures.

- To a known amount of sample (e.g., 100 μ L of plasma or a cell pellet), add a known amount of the internal standard.
- Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture.
- Vortex the mixture vigorously for 2 minutes to ensure thorough lipid extraction.
- Add 0.5 mL of a 0.9% NaCl solution to induce phase separation.



- Centrifuge the mixture to achieve a clear separation of the layers.
- Carefully collect the lower organic phase (chloroform layer) containing the lipids and transfer it to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.

Derivatization to Fatty Acid Methyl Ester (FAME)

- To the dried lipid extract, add 1 mL of 14% BF3 in methanol.
- Seal the tube tightly and heat at 60°C for 30 minutes in a water bath or heating block.
- Allow the reaction mixture to cool to room temperature.
- Add 1 mL of saturated sodium chloride solution to stop the reaction.
- Extract the FAMEs by adding 1 mL of hexane and vortexing for 1 minute.
- · Centrifuge to separate the phases.
- Transfer the upper hexane layer containing the FAMEs to a new tube.
- Dry the hexane extract over anhydrous sodium sulfate.
- Transfer the final extract to an autosampler vial for GC-MS analysis.

GC-MS Instrumental Parameters

The following are typical GC-MS parameters that can be optimized for specific instrumentation and applications.

- Gas Chromatograph: Agilent 6890N or equivalent
- Column: DB-5ms (30 m \times 0.25 mm inner diameter \times 0.25 μ m film thickness) or equivalent
- Injection Volume: 1 μL
- Inlet Temperature: 250°C



Injection Mode: Splitless

Carrier Gas: Helium at a constant flow rate of 1 mL/min

• Oven Temperature Program:

Initial temperature: 100°C, hold for 2 minutes

Ramp 1: Increase to 250°C at 10°C/min

Hold at 250°C for 10 minutes

Mass Spectrometer: Agilent 5975 or equivalent

Ionization Mode: Electron Ionization (EI) at 70 eV

Mass Range: m/z 50-550

Data Acquisition: Full scan mode

Quantification

Quantitative analysis is performed by creating a calibration curve. This is achieved by preparing a series of standard solutions of **nonadecanoic acid** at different concentrations, adding a constant amount of the internal standard to each, and subjecting them to the same derivatization and analysis procedure as the samples. The ratio of the peak area of the **nonadecanoic acid** methyl ester to the peak area of the internal standard methyl ester is plotted against the concentration of **nonadecanoic acid**. The concentration of **nonadecanoic acid** in the unknown samples can then be determined from this calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the GC-MS analysis of **nonadecanoic acid**.





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Caption: Workflow for the GC-MS analysis of **nonadecanoic acid**.

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